

natural occurrence of calcium sulfide in meteorites

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An In-depth Technical Guide on the Natural Occurrence of Calcium Sulfide in Meteorites

For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium sulfide (CaS), found in its mineralogical form as oldhamite, is a rare but scientifically significant component of certain meteorites.[1] Its presence provides a unique window into the conditions of the early solar nebula, particularly regarding temperature, pressure, and oxygen fugacity.[2][3] Oldhamite is primarily associated with highly reduced meteorites, such as enstatite chondrites and aubrites, where it exists as an accessory mineral.[4][5][6] Due to its high reactivity with water and oxygen, oldhamite is unstable in terrestrial environments, making its study in pristine meteorite falls crucial for understanding its origin and the processes of early solar system formation.[5][7] This guide provides a comprehensive overview of the natural occurrence of calcium sulfide in meteorites, detailing its composition, formation, and the analytical methods used for its characterization.

Physicochemical Properties and Occurrence

Oldhamite is a calcium sulfide mineral with a chemical formula typically represented as (Ca,Mg,Fe)S.[4][6] It crystallizes in the cubic system, similar to halite (rock salt), indicating a highly ionic bond structure.[1][7] The mineral is often pale to dark brown and is found as anhedral grains filling the interstitial spaces between silicate minerals in enstatite chondrites and achondrites.[4][6]

The mineral was first identified in the Bustee meteorite, which fell in India in 1852.^{[4][7]} It occurs in association with minerals like enstatite, augite, niningerite, osbornite, and troilite.^{[4][8]} A critical characteristic of oldhamite is its solubility in water and instability in humid air, where it readily alters to secondary minerals such as gypsum, calcite, and portlandite.^{[5][7][9]} This high reactivity means that pristine, unweathered meteorite samples are essential for accurate study.^[5]

Formation and Origin of Meteoritic Oldhamite

The formation of oldhamite is indicative of highly reducing, high-temperature environments with extremely low oxygen availability.^{[3][10]} Two primary hypotheses for its origin are currently discussed within the scientific community: condensation from the solar nebula and formation through magmatic processes on a parent body.

Solar Nebula Condensation

Many researchers believe that oldhamite formed as a direct condensate from the hot gases of the solar nebula.^{[3][5]} With a very high melting point of approximately 2525°C (for pure CaS), it is considered an early nebular condensate.^{[8][11]} This model is supported by laboratory experiments demonstrating that pure CaS can condense from vapor phases of calcium and sulfur.^[3]

Parent Body Magmatism

An alternative or complementary theory suggests that oldhamite could form during igneous melting and differentiation processes within enstatite chondrite-like parent bodies.^{[2][11]} The presence of oldhamite in both enstatite chondrites and aubrites (enstatite achondrites, which are igneous rocks) is a key point in this discussion.^{[2][3]} Experiments have been conducted to understand the behavior of oldhamite in silicate melts under the reducing conditions necessary for aubrite formation.^[11]

The logical pathways for these two formation theories are visualized below.

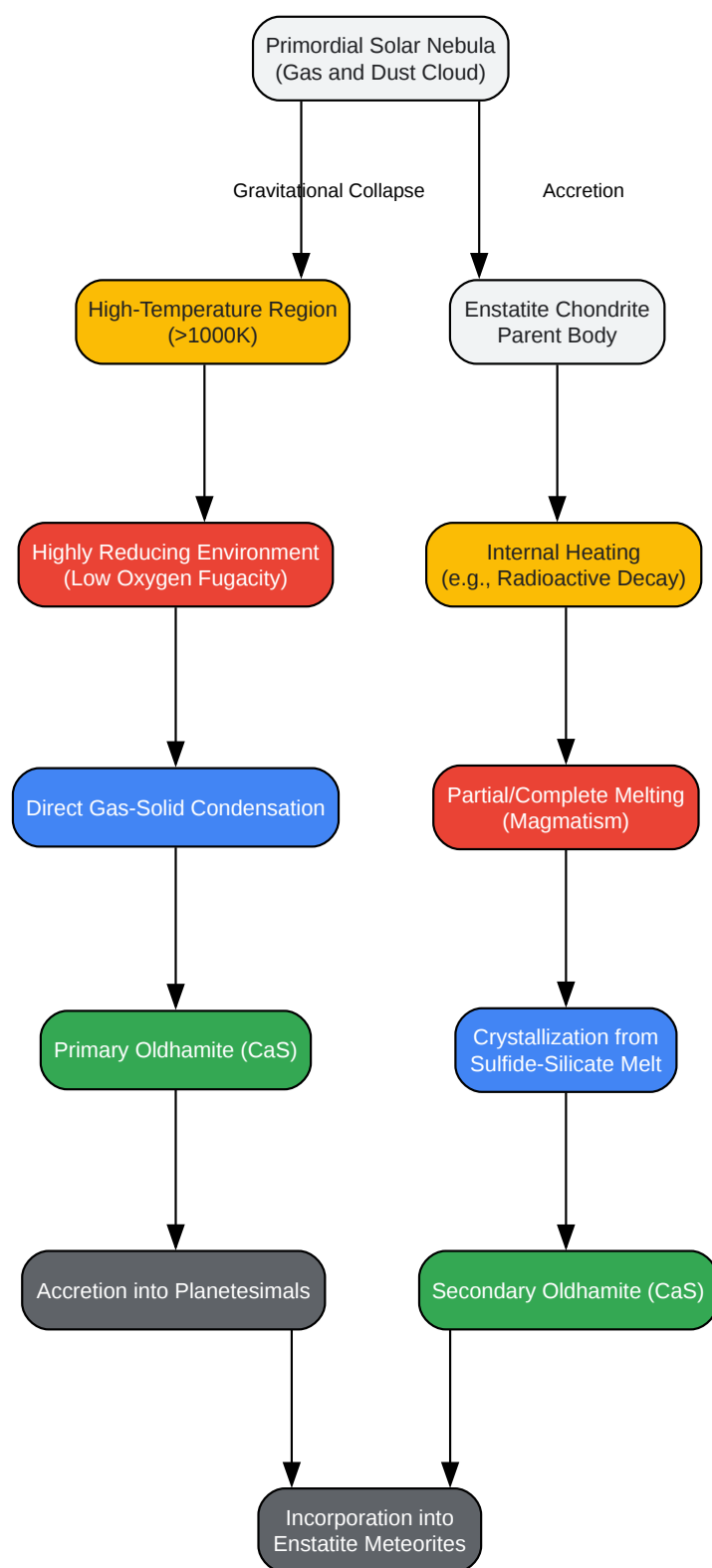


Figure 1: Hypothesized Formation Pathways for Oldhamite

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Caption: Hypothesized formation pathways for meteoritic oldhamite.

Upon landing on Earth, oldhamite undergoes rapid weathering due to the planet's humid and oxygen-rich atmosphere. This alteration process transforms the primary calcium sulfide into more stable secondary minerals.

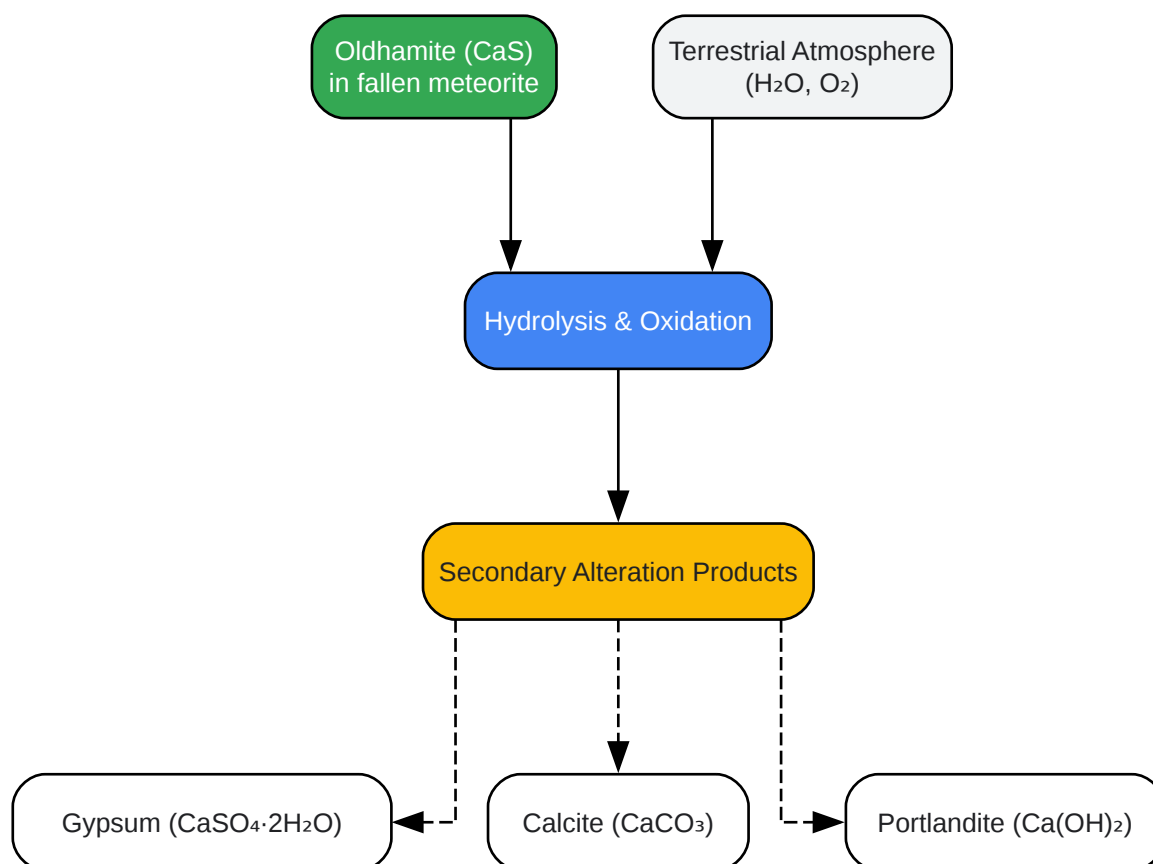


Figure 2: Terrestrial Weathering of Oldhamite

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Caption: Simplified pathway of oldhamite's terrestrial alteration.

Quantitative Data

Quantitative analysis of oldhamite provides crucial data on its composition and the elemental substitutions that occur within its crystal lattice. Electron microprobe analysis is a common technique for determining its elemental makeup.

Table 1: Chemical Composition of Oldhamite in Select Meteorites (% weight)

Element	Bustee Meteorite[8]	Kota-Kota Meteorite[8]	Ideal CaS[8]
Ca	53.45	51.0	55.55
Mg	1.49	0.90	-
Fe	0.32	5.50	-
Mn	0.17	-	-
Na	0.04	-	-
Cu	0.02	-	-
S	44.74	41.6	44.45
Total	100.00	99.23	100.00

Note: The Bustee analysis was recalculated to 100% after the deduction of impurities. The Kota-Kota data is an average of 11 determinations.

The abundance of oldhamite varies among different classes of enstatite meteorites.

Table 2: Proportional Fractions of Oldhamite in Enstatite Meteorites

Classification	Group	Meteorite Name	Proportion of Oldhamite (vol%)	Reference
Enstatite Chondrite	EH3	Sahara 97072	1.1	[3]
Enstatite Chondrite	EH3	Yamato 691	0.9	[3]
Enstatite Chondrite	EH4	Indarch	1.3	[3]
Enstatite Chondrite	EH5	Saint Sauveur	0.5	[3]
Enstatite Chondrite	EL3	Allan Hills 85119	0.4	[3]
Enstatite Chondrite	EL6	Hvittis	0.2	[3]
Enstatite Chondrite	EL6	Khairpur	0.1	[3]
Aubrite (Achondrite)	-	Bishopville	0.3	[3]
Aubrite (Achondrite)	-	Norton County	0.2	[3]

Experimental Protocols for Analysis

The study of oldhamite requires specialized analytical techniques to determine its composition, trace element content, and isotopic ratios, as well as to understand its formation conditions.

Electron Microprobe Analysis (EMPA)

This is a standard non-destructive technique used to determine the abundance of major and minor elements in oldhamite.

- **Sample Preparation:** A polished thin section of the meteorite or a grain mount is prepared and coated with a thin layer of carbon to ensure electrical conductivity.
- **Instrumentation:** An electron microprobe instrument is used, which focuses a beam of high-energy electrons onto the sample surface.
- **Methodology:** The electron beam excites the atoms in the oldhamite grain, causing them to emit characteristic X-rays. The wavelengths and intensities of these X-rays are measured by wavelength-dispersive spectrometers (WDS). By comparing the intensities to those from known standards, the concentrations of elements like Ca, S, Fe, Mg, and Mn can be quantified. The data from the Kota-Kota meteorite in Table 1 was obtained using this method. [\[8\]](#)

Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS)

This technique is employed to measure the abundance of trace elements, particularly Rare Earth Elements (REE), within oldhamite grains.

- **Sample Preparation:** A polished thin section of the meteorite is used. The locations of oldhamite grains are pre-identified using microscopy or EMPA.
- **Instrumentation:** The system consists of a high-power laser coupled to an ICP-MS.
- **Methodology:** A focused laser beam is used to ablate a microscopic amount of material from the surface of an oldhamite grain. The ablated material is transported by an inert carrier gas (e.g., helium) into the high-temperature argon plasma of the ICP-MS. The plasma ionizes the atoms, which are then passed into the mass spectrometer to be separated by their mass-to-charge ratio and counted. This allows for the determination of REE patterns, which can distinguish between different formation conditions (e.g., primitive EH3 vs. metamorphosed EH5 chondrites). [\[2\]](#)

Isotopic Analysis via Sulfide Extraction

This protocol is designed to separate different sulfur-bearing compounds to measure their sulfur isotopic abundances.

- Sample Preparation: Meteorite samples are crushed into a fine powder.[\[12\]](#)
- Methodology:
 - Water-Soluble Sulfates: The powdered sample is first treated with water to dissolve any soluble sulfates, which are then precipitated as barium sulfate.[\[12\]](#)
 - Acid-Volatile Sulfides (including CaS): The remaining solid is treated with a weak acid (e.g., 20% acetic acid) followed by a strong acid (e.g., concentrated HCl).[\[12\]](#) Calcium sulfide reacts to produce hydrogen sulfide (H₂S) gas.
 - Gas Trapping: The evolved H₂S gas is bubbled through a silver nitrate or cadmium acetate solution to precipitate it as silver sulfide (Ag₂S) or cadmium sulfide (CdS).[\[12\]](#)
 - Mass Spectrometry: The resulting sulfide precipitate is then converted to SO₂ or SF₆ gas for analysis in a gas-source mass spectrometer to determine the S³⁴/S³² ratio.[\[12\]](#)

The general workflow for the chemical and isotopic analysis of oldhamite is depicted below.

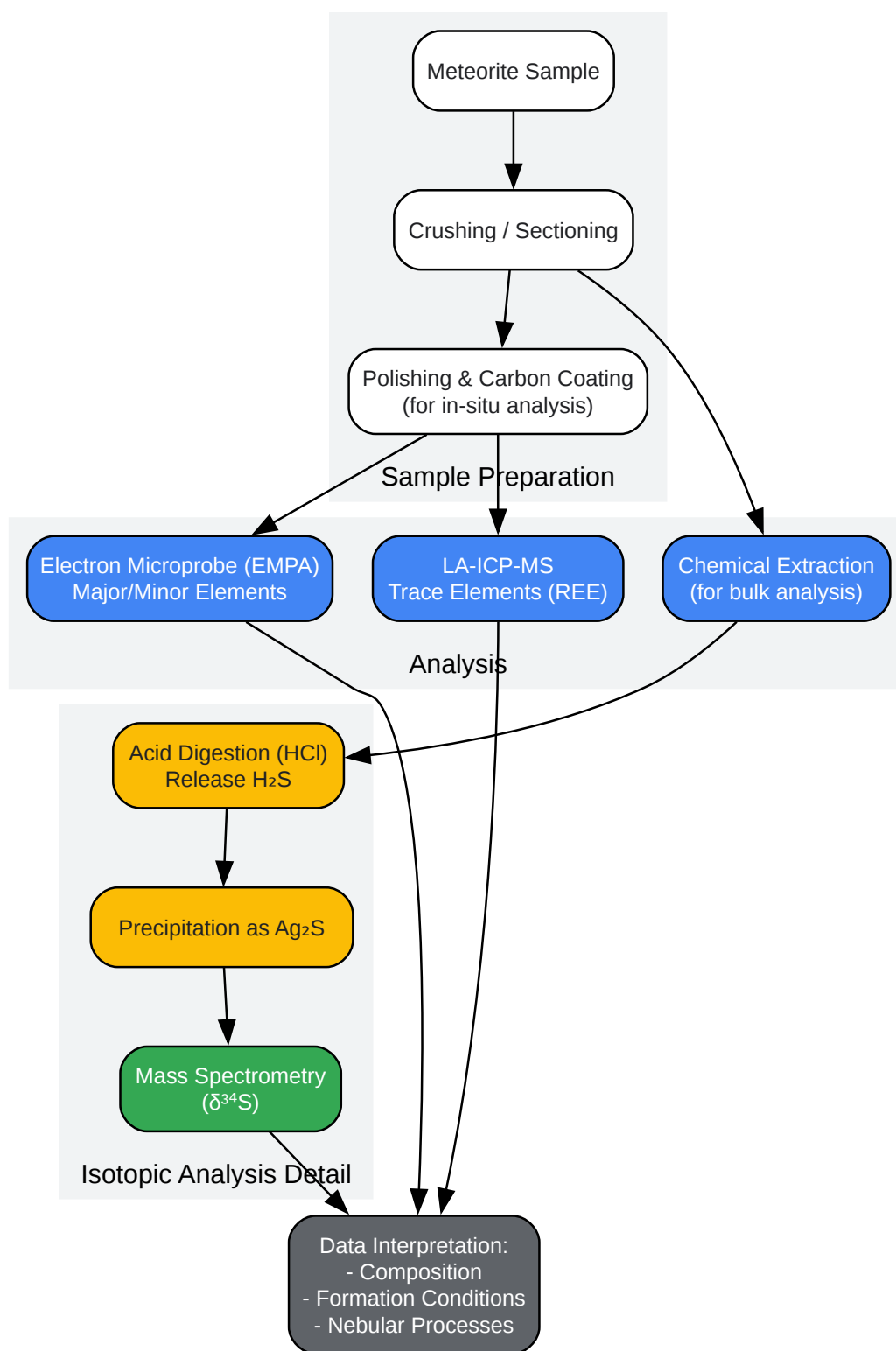


Figure 3: General Analytical Workflow for Oldhamite

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Caption: A generalized workflow for the analysis of oldhamite in meteorites.

Conclusion

Calcium sulfide, in the form of the mineral oldhamite, is a key indicator of the highly reducing conditions that existed in specific regions of the early solar system.[3] Its exclusive occurrence in enstatite chondrites and aubrites makes it a valuable subject for understanding the formation and evolution of these rare meteorite types.[2][4] The study of oldhamite's chemical and isotopic composition through advanced analytical techniques continues to provide insights into nebular condensation processes, parent body metamorphism, and the primordial distribution of elements.[2] Due to its instability in terrestrial environments, future research will continue to rely on the rapid recovery and careful curation of new meteorite falls to further unravel the secrets held within this unique mineral.

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